

Guanidine Phosphate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Guanidine Phosphate

Cat. No.: B155843

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This technical guide provides an in-depth overview of **guanidine phosphate**, a compound of significant interest in biochemical research and drug development. This document is intended for researchers, scientists, and professionals in the pharmaceutical industry, offering detailed information on its chemical properties, synthesis, and biological relevance.

Chemical Identification and Properties

Guanidine phosphate is a salt formed from the strong organic base guanidine and phosphoric acid. Its unique properties make it a versatile tool in various scientific applications.

CAS Number: 5423-23-4^[1]

Synonyms:

- Diguanidinium hydrogen phosphate^{[1][2]}
- **Guanidine phosphate** (2:1)^[2]
- Guanidinium monohydrogen phosphate^{[2][3]}
- Bisguanidiniumphosphate^{[1][4]}
- GUPHOS^{[1][4]}

- SEC GPH[4]

Physicochemical Properties

A summary of the key quantitative data for **guanidine phosphate** is presented in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	CH ₈ N ₃ O ₄ P	[1][4]
Molecular Weight	157.07 g/mol	[1][5]
Melting Point	247-250 °C (decomposes)	[1][4]
Solubility in Water	15.5 g/100 g at 20°C; 250 g/L at 20°C	[4][6]
Solubility in Methanol	0.1 g/100 g at 20°C	[4][6]
Appearance	White crystalline powder	[4][6]
Density	1.48 g/cm ³	[1][4]

Experimental Protocols: Synthesis of Guanidine Phosphate

Several methods for the synthesis of **guanidine phosphate** have been reported. The following protocols provide detailed methodologies for its preparation from different starting materials.

Synthesis from Guanidine Hydrochloride and Phosphoric Acid

This method involves the reaction of guanidine hydrochloride with phosphoric acid, leading to the formation of **diguandine phosphate** and hydrogen chloride gas.

Materials:

- Guanidine hydrochloride

- Phosphoric acid (e.g., 85 wt %)
- Water

Procedure:

- **Reaction Setup:** In a suitable reaction vessel, mix guanidine hydrochloride and phosphoric acid in a molar ratio ranging from 1.1:1 to 2.0:1.
- **Reaction Conditions:** Heat the mixture to a temperature between 30°C and 120°C. The reaction time can vary from 1 to 48 hours depending on the temperature. For example, a reaction at 70°C can be carried out for 8 hours. Hydrogen chloride gas will be generated during the reaction.
- **Crystallization:** After the reaction is complete, cool the reaction mixture to approximately 20-22°C at a controlled rate (e.g., 2°C/10 min). Allow the mixture to stand for about 2-2.5 hours to facilitate the crystallization of the crude **diguandine phosphate**.
- **Filtration:** Separate the crude product by filtration.
- **Purification (Recrystallization):** Dissolve the crude product in water and recrystallize to obtain the purified **guanidine phosphate**.
- **Drying:** Dry the final product at room temperature.

Synthesis from Guanidine Carbonate and Phosphoric Acid

This aqueous solution method allows for the preparation of **guanidine phosphate** by controlling the pH of the reaction.

Materials:

- Guanidine carbonate
- Phosphoric acid
- Water

Procedure:

- **Reaction:** Dissolve guanidine carbonate in water and slowly add phosphoric acid to the solution while monitoring the pH. The reaction between guanidine carbonate and phosphoric acid in an aqueous solution yields **guanidine phosphate**.
- **Product Isolation:** The product can be isolated by crystallization from the solution.
- **Analysis:** The purity of the obtained **guanidine phosphate** can be confirmed by determining the guanidine, nitrogen, and phosphorus content, as well as by infrared spectroscopy.

Synthesis from Cyanoguanidine and Phosphoric Acid

This process involves the high-temperature reaction of cyanoguanidine with phosphoric acid and is particularly useful for producing **guanidine phosphate** compositions for applications such as flame retardants.

Materials:

- Cyanoguanidine
- Phosphoric acid (e.g., 65%)
- Surfactant (optional)

Procedure:

- **Initial Reaction:** Create a slurry of approximately equimolar quantities of cyanoguanidine and 65% phosphoric acid.
- **Heating:** Heat the slurry with stirring. The hydrolysis of cyanoguanidine to carbamoyl**guanidine phosphate** is initiated at 85-90°C. Continue heating to 125°C over about 0.8 hours. The mixture will become a clear boiling liquid which then solidifies.
- **High-Temperature Conversion:** Gradually heat the solid to a temperature in the range of 200°C to 240°C.

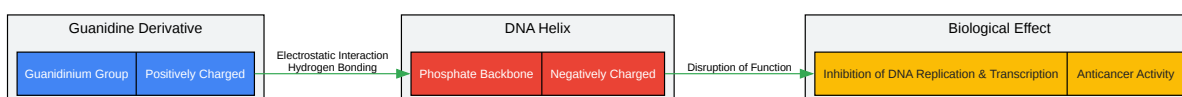
- **Reaction Maintenance:** Maintain this temperature for a period of one to two hours with agitation. The reaction is complete when foaming stops.
- **Cooling:** Cool the reaction mixture to room temperature to obtain the **guanidine phosphate** product.

Biological and Pharmacological Significance

The guanidinium group, a key feature of **guanidine phosphate**, plays a crucial role in molecular recognition due to its ability to form strong non-covalent interactions, such as hydrogen bonds and electrostatic interactions with anionic groups like phosphates, carboxylates, and sulfates. This has led to the investigation of guanidine-containing compounds in various therapeutic areas.

Interaction with DNA and Anticancer Potential

The positively charged guanidinium group can interact with the negatively charged phosphate backbone of DNA, particularly within the minor groove. This interaction forms the basis for the design of novel anticancer agents.



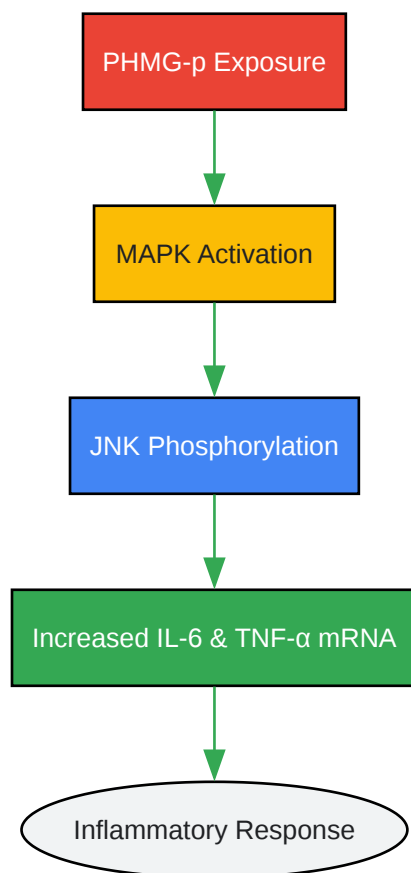
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Logical relationship of guanidine derivatives' interaction with DNA.

Signaling Pathways in PHMG-p Induced Cellular Response

Polyhexamethylene **guanidine phosphate** (PHMG-p), a polymeric derivative, has been shown to induce inflammatory responses and cellular damage. Understanding the signaling pathways involved is crucial for toxicological studies and the development of potential countermeasures.

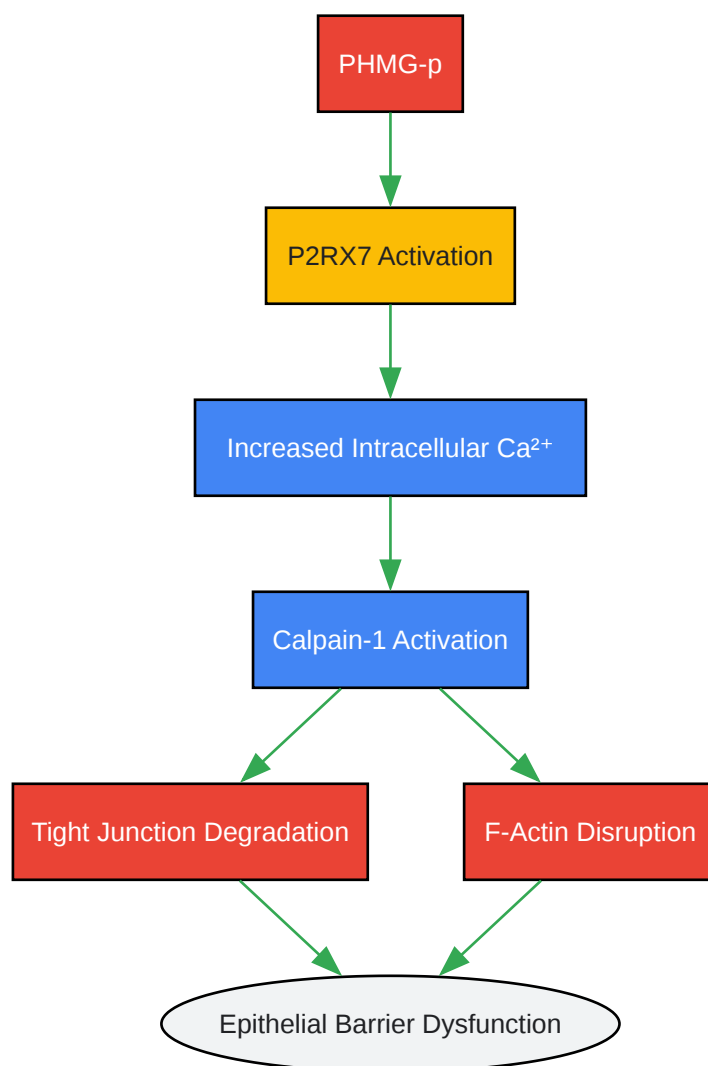
PHMG-p exposure in human lung epithelial cells can lead to the production of pro-inflammatory cytokines through the activation of the JNK signaling pathway.



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PHMG-p induced JNK-dependent inflammatory pathway.

PHMG-p can damage tight junctions and the F-actin architecture in bronchial epithelial cells by activating a calcium-dependent signaling cascade.

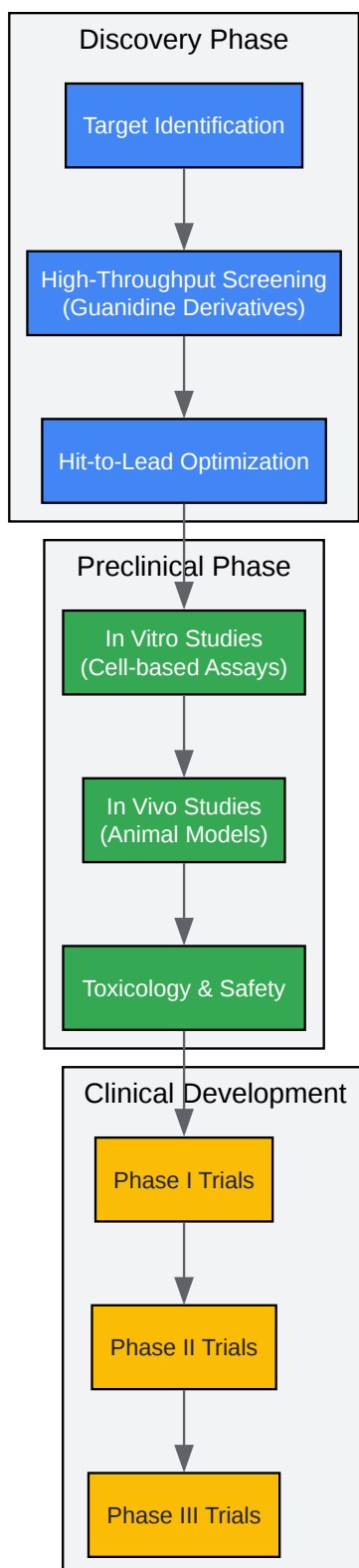


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PHMG-p induced P2RX7/Ca²⁺/Calpain-1 signaling pathway.

Experimental Workflow: Drug Discovery and Development

Guanidine phosphate and its derivatives are valuable tools in the drug discovery workflow, from initial screening to preclinical studies. The following diagram illustrates a generalized workflow.



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